

Technical Support Center: IDH-305 Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IDH-305

Cat. No.: B612231

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and proper storage of **IDH-305**. Adherence to these guidelines is critical for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **IDH-305**?

A1: Solid **IDH-305** should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended.^[1] For long-term storage (months to years), the compound should be kept at -20°C.^{[1][2]} Properly stored, **IDH-305** has a shelf life of over two years.^[1]

Q2: How should I store **IDH-305** in a solvent?

A2: Stock solutions of **IDH-305** should be aliquoted to avoid repeated freeze-thaw cycles.^{[3][4]} For long-term storage, it is recommended to store these solutions at -80°C, which should maintain stability for up to two years.^{[4][5][6]} For shorter periods, storage at -20°C is acceptable for up to one year.^{[3][5]}

Q3: In which solvents is **IDH-305** soluble?

A3: **IDH-305** is soluble in dimethyl sulfoxide (DMSO), but not in water.[1] It is also reported to be soluble in DMF and Ethanol.[3] For in vivo studies, specific formulations using a combination of DMSO, PEG300, Tween80, and ddH2O, or DMSO and corn oil have been described.[4]

Q4: Is **IDH-305** sensitive to light?

A4: Yes, it is recommended to store **IDH-305** in the dark, suggesting potential light sensitivity.[1]

Data Presentation: Storage Conditions Summary

Form	Condition	Temperature	Duration	Shelf Life
Solid Powder	Short-term	0 - 4°C	Days to Weeks	>2 years (if stored properly) [1]
Long-term	-20°C	Months to Years	3 years[4][6]	
In Solvent	Short-term	-20°C	1 month[2][3][4]	-
Long-term	-80°C	6 months to 1 year[3][4][6]	-	

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no compound activity in cellular assays.	Improper storage of the solid compound or stock solution, leading to degradation.	Verify that the solid compound and stock solutions have been stored at the correct temperatures and protected from light. Prepare fresh stock solutions from a new vial of solid powder if degradation is suspected.
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes to avoid repeated temperature cycling.	
Incorrect solvent used for solubilization.	Ensure IDH-305 is dissolved in a suitable solvent such as DMSO. ^[1] For aqueous-based assays, ensure the final concentration of DMSO is compatible with the experimental system.	
Precipitation of the compound in the stock solution or final assay medium.	The solubility limit has been exceeded.	Prepare a new stock solution at a lower concentration. When diluting into aqueous media, ensure the final concentration and solvent percentage are appropriate to maintain solubility.
Use of "wet" or moisture-absorbing DMSO.	Use fresh, anhydrous DMSO to prepare stock solutions, as moisture can reduce the solubility of IDH-305. ^[4]	
Inconsistent results between experiments.	Inconsistent handling or storage of the compound.	Standardize the protocol for preparing and storing IDH-305 solutions. Ensure all users are following the same guidelines.

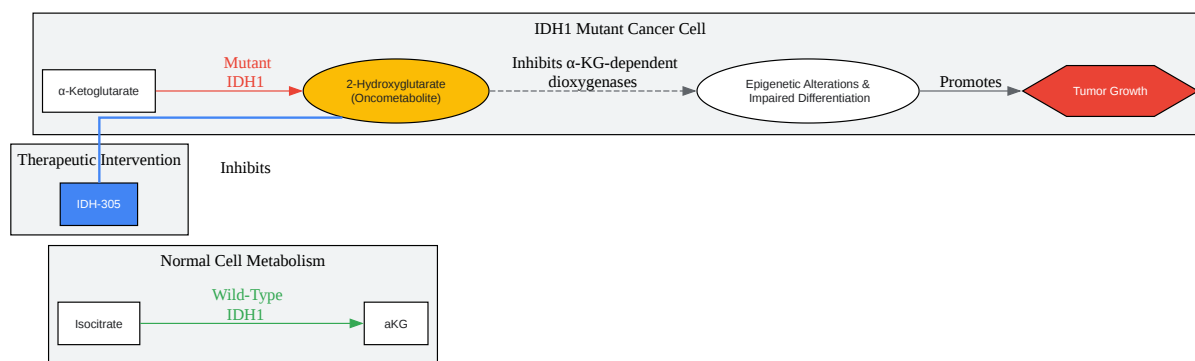
Degradation of the compound over the course of a long experiment.

For lengthy experiments, consider the stability of the compound in the specific experimental medium and conditions. It may be necessary to add the compound fresh at different time points.

Experimental Protocols & Workflows

Signaling Pathway of Mutant IDH1 Inhibition

Mutations in isocitrate dehydrogenase 1 (IDH1) lead to a neomorphic enzymatic activity, converting α -ketoglutarate (α -KG) to the oncometabolite R-2-hydroxyglutarate (2-HG).[7] High levels of 2-HG competitively inhibit α -KG-dependent dioxygenases, leading to epigenetic alterations and impaired cellular differentiation, which contribute to tumorigenesis.[7] **IDH-305** is a potent and selective inhibitor of mutant IDH1.[8][9] By binding to an allosteric pocket of the mutant IDH1 enzyme, **IDH-305** blocks the production of 2-HG.[8] This leads to a reduction in cellular 2-HG levels, which can induce cellular differentiation and inhibit the proliferation of IDH1-mutant tumor cells.[1]

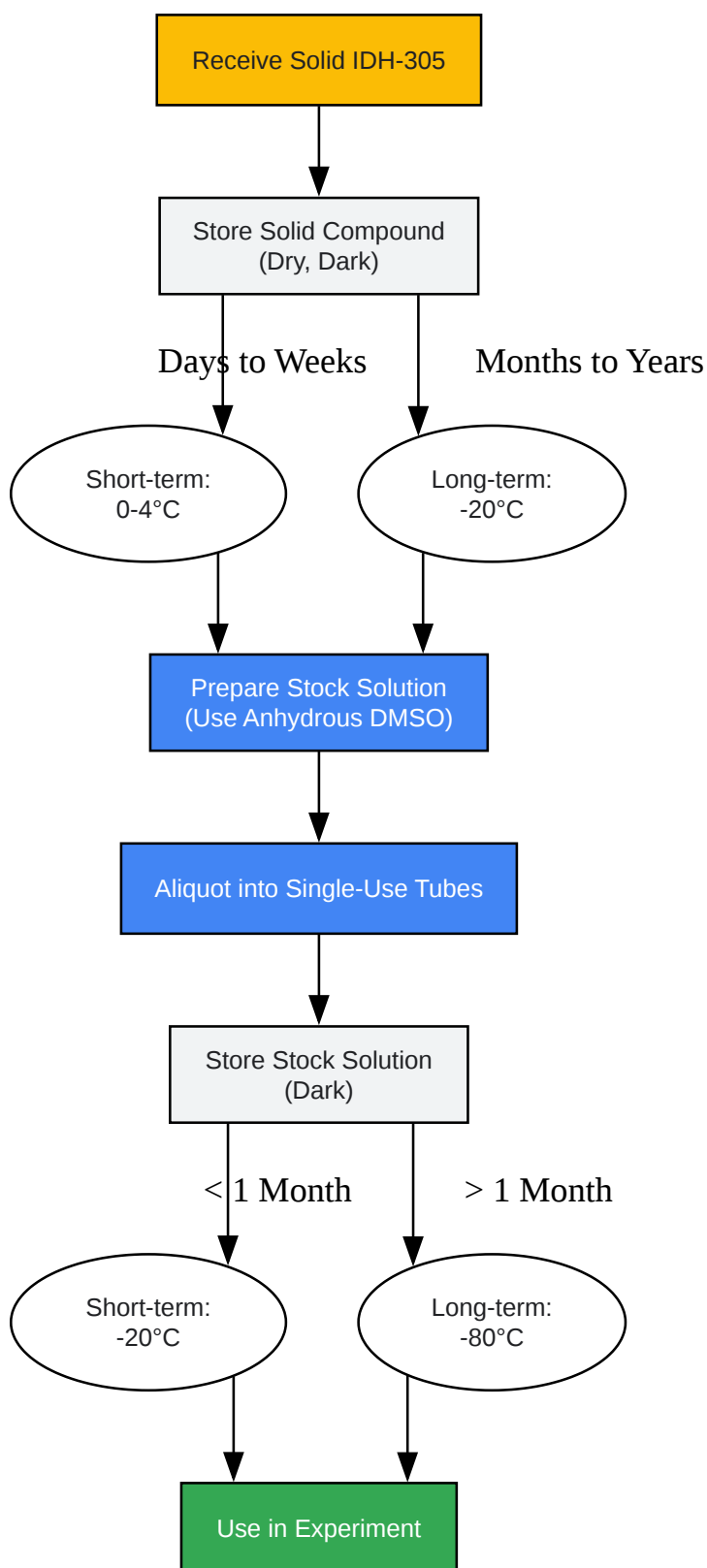


[Click to download full resolution via product page](#)

Caption: **IDH-305** inhibits mutant IDH1, blocking 2-HG production.

Recommended Workflow for Handling and Storage of IDH-305

To ensure the integrity and activity of **IDH-305**, a systematic approach to its handling and storage is crucial. This workflow outlines the key steps from receiving the compound to its use in experiments.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storing **IDH-305**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. IDH-305|1628805-46-8--Shanghai xingMo Biotechnology [xmobio.com]
- 2. abmole.com [abmole.com]
- 3. glpbio.com [glpbio.com]
- 4. IDH-305 | Dehydrogenase inhibitor | Mechanism | Concentration [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. ptgcn.com [ptgcn.com]
- 7. Molecular Pathways: Isocitrate Dehydrogenase Mutations in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Discovery and Evaluation of Clinical Candidate IDH305, a Brain Penetrant Mutant IDH1 Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Discovery and Evaluation of Clinical Candidate IDH305, a Brain Penetrant Mutant IDH1 Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: IDH-305 Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612231#idh-305-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com